

2-Acetylhydroquinone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Acetylhydroquinone

Cat. No.: B116926

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This in-depth technical guide provides comprehensive safety and handling information for **2-Acetylhydroquinone** (also known as Quinacetophenone or 2',5'-Dihydroxyacetophenone), a key intermediate in various synthetic processes. Adherence to the following protocols is critical to ensure a safe laboratory environment and minimize risk to personnel.

Hazard Identification and Classification

2-Acetylhydroquinone is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications^[1]:

- Skin Irritation: Category 2^{[1][2]}
- Eye Irritation: Category 2A/2B^{[1][3]}
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)
- Acute Oral Toxicity: Category 4
- Skin Sensitization: Category 1
- Carcinogenicity: Suspected of causing cancer

Signal Word: Warning or Danger

Hazard Pictograms:

- Irritant (Exclamation Mark)
- Health Hazard

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H302: Harmful if swallowed.
- H317: May cause an allergic skin reaction.
- H351: Suspected of causing cancer.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Acetylhydroquinone** is provided in the table below.

Property	Value	Source
Molecular Formula	C8H8O3	
Molecular Weight	152.15 g/mol	
Appearance	Solid, Yellowish green needle-like crystals	
Melting Point	202 - 206 °C	
Solubility	Soluble in alcohol. Hardly soluble in ether and benzene. Almost insoluble in cold water.	

Toxicological Data

The toxicological properties of **2-Acetylhydroquinone** have not been fully investigated. However, the available data indicates potential for acute toxicity. It is important to note that detailed experimental protocols for the following data are not available in standard safety data sheets and would require consultation of the original toxicological research.

Route of Exposure	Species	Value	Source
Oral (LD50)	Rat	320 mg/kg	
Dermal (LD50)	Mammal	5970 mg/kg	

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure to **2-Acetylhydroquinone**.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Facilities should be equipped with an eyewash station and a safety shower.

Personal Protective Equipment (PPE):

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be necessary for splash hazards.	Must be worn at all times in the laboratory. Should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Chemical-resistant gloves.	Nitrile or butyl rubber gloves are recommended. Gloves should be inspected for integrity before use.
Respiratory Protection	NIOSH-approved respirator.	A respirator is required when handling the powder outside of a certified chemical fume hood or when ventilation is inadequate. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.
Protective Clothing	Laboratory coat.	A flame-retardant lab coat should be worn and buttoned. Wear appropriate protective clothing to prevent skin exposure.
Footwear	Closed-toe shoes.	Shoes must fully cover the feet.

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or vapor.
- Wash hands thoroughly after handling.
- Use with adequate ventilation.
- Minimize dust generation and accumulation.

Storage:

- Store in a tightly closed container.
- Store in a cool, dry, well-ventilated area away from incompatible substances.
- Incompatible materials include strong oxidizing agents and strong bases.

First Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention immediately.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. If skin irritation or a rash occurs, get medical advice/attention.
Inhalation	Move the exposed person to fresh air. If not breathing, if breathing is irregular, or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Loosen tight clothing such as a collar, tie, belt, or waistband. Get medical attention if symptoms occur.
Ingestion	Call a medical doctor or poison control center immediately. Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or appropriate foam.
- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.

Accidental Release Measures

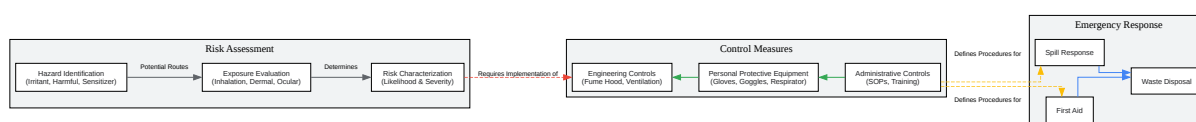
- **Personal Precautions:** Use proper personal protective equipment as indicated in Section 4. Avoid breathing dust and ensure adequate ventilation. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent entry into sewers, water courses, basements, or confined areas.
- **Methods for Cleaning Up:** For small spills, dilute with water and mop up if water-soluble or absorb with an inert dry material and place in an appropriate waste disposal container. For large spills, contain and collect spillage with non-combustible, absorbent material (e.g., sand, earth, vermiculite, or diatomaceous earth) and place in a container for disposal according to local regulations. Use spark-proof tools and explosion-proof equipment.

Disposal Considerations

All waste containing **2-Acetylhydroquinone** must be treated as hazardous waste. Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.

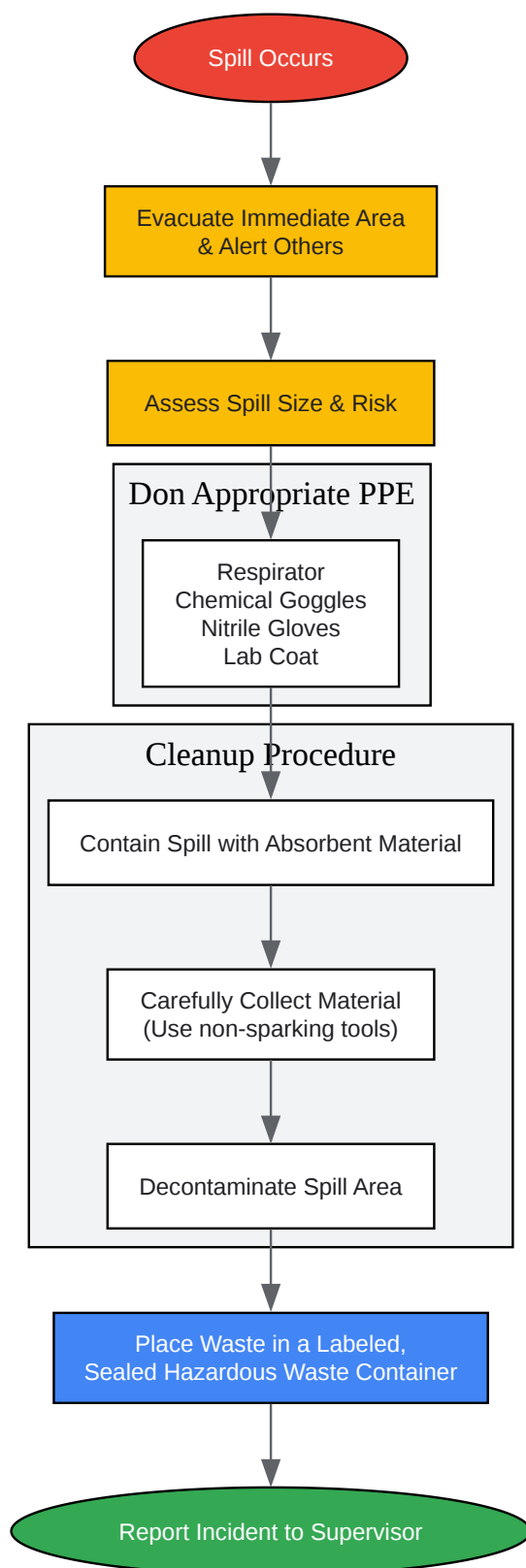
Visual Guides

The following diagrams illustrate key safety workflows for handling **2-Acetylhydroquinone**.



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Hazard Management Workflow for **2-Acetylhydroquinone**.



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Workflow for Responding to a **2-Acetylhydroquinone** Spill.

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